

Proper Disposal Procedures: 5-Bromo-2,4-dimethylphenol

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Compound of Interest

Compound Name: 5-Bromo-2,4-dimethylphenol

CAS No.: 74571-80-5

Cat. No.: B2898476

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Executive Summary & Core Directive

Do not dispose of **5-Bromo-2,4-dimethylphenol** down the drain or in general trash. This compound acts as a significant aquatic toxin and poses persistence risks in municipal water treatment systems.[1] It must be segregated into a Halogenated Organic Waste stream.[1] The bromine substituent requires high-temperature incineration (>1100°C) with flue gas scrubbing to prevent the formation of brominated dioxins/furans.[1]

Chemical Safety & Hazard Identification

Before initiating disposal, verify the physical state and hazards.[1][2] Brominated xylenols are typically solid at room temperature but may be in solution.[1]

Property	Value / Description	Implications for Disposal
Chemical Family	Halogenated Phenol	Strict Segregation Required. Do not mix with non-halogenated solvents (e.g., Acetone, Ethanol) to avoid elevating disposal costs for the entire container.[1]
Physical State	Crystalline Solid (Likely)	Use solid waste containers for pure substance; liquid containers for stock solutions. [1]
Melting Point	~75–80°C (Analogue estimate)	May melt if stored near heat sources; store in cool, dry area.[1]
pKa	~10.6 (Weak Acid)	Incompatible with strong oxidizers and strong bases.
RCRA Status	Characteristic Waste (Toxic)	Likely triggers hazardous waste codes depending on concentration (e.g., D002 if corrosive, or U-listed derivatives).[1]

GHS Hazard Classification (Class-Based)[1]

- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]
- H411: Toxic to aquatic life with long-lasting effects.[1][4]

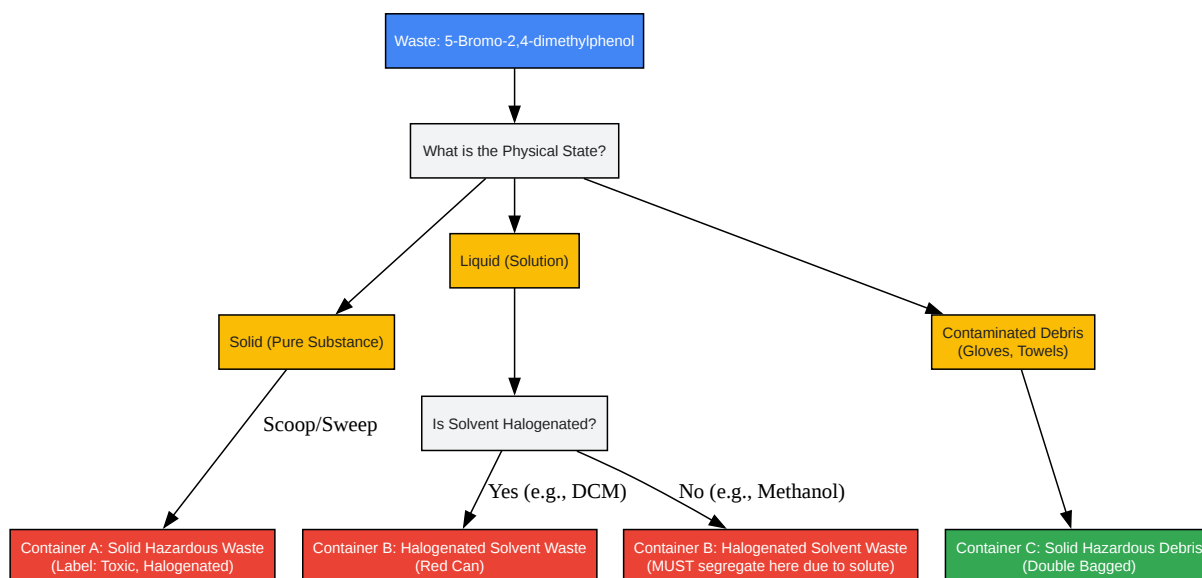
Waste Characterization & Segregation Protocol

Proper segregation is the single most effective way to ensure safety and reduce facility costs.

[1]

Decision Logic: Waste Stream Selection

The following Graphviz diagram illustrates the decision process for segregating this chemical.



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Figure 1: Decision matrix for segregating **5-Bromo-2,4-dimethylphenol** waste. Note that even if dissolved in non-halogenated solvents (like methanol), the presence of the brominated solute often mandates disposal in the Halogenated stream depending on facility rules.

Step-by-Step Disposal Procedures

Scenario A: Disposal of Pure Solid Chemical

- PPE Required: Nitrile gloves (double gloving recommended), safety goggles, lab coat.[1]
Use a dust mask (N95) if powder is fine/dusty.
- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1] Glass is acceptable but poses a breakage risk.[1]
- Transfer: Carefully transfer the solid into the container. Do not fill beyond 90% capacity.
- Labeling: Attach a hazardous waste tag immediately.[1]
 - Chemical Name: **5-Bromo-2,4-dimethylphenol**.[1]
 - Hazards: Toxic, Irritant.[1][3][5][6]
- Secondary Containment: Place the HDPE jar inside a secondary bin until pickup.

Scenario B: Disposal of Liquid Solutions (Stock/Reaction Mixtures)

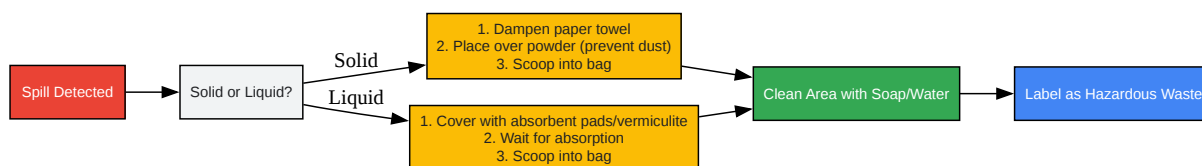
- Compatibility Check: Ensure the waste container does not contain strong oxidizers (e.g., nitric acid, peroxides) or strong bases.[1] Phenols can react exothermically with oxidizers.[1]
- Stream Selection: Pour into the Halogenated Solvent waste container.[1]
 - Why? Even if dissolved in ethanol, the bromine atom requires the waste hauler to treat the entire volume as halogenated.[1]
- pH Adjustment (Optional/Facility Specific): Some facilities require phenols to be kept at neutral or slightly acidic pH to prevent salt formation, though this is less critical for brominated derivatives than for phenol itself.[1]
- Log Entry: Record the volume and concentration on the waste container's log sheet.

Scenario C: Empty Containers

- Triple Rinse: If the bottle is empty, triple rinse with a solvent capable of dissolving the residue (e.g., small amount of ethanol or acetone).[1]
- Rinsate Disposal: Pour the rinsate into the Halogenated Waste container (Scenario B).[1]
- Defacing: Deface the label on the original bottle.
- Trash: Once triple-rinsed and dried, the bottle can typically be discarded in glass trash (verify with local EHS).[1]

Spill Response Protocol (Small Scale)

Immediate Action: Alert nearby personnel. If the spill exceeds 100g or involves injury, evacuate and call emergency services.



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Figure 2: Immediate workflow for small-scale laboratory spills.

References & Regulatory Grounding[1][9]

- National Oceanic and Atmospheric Administration (NOAA). 2,4-Dimethylphenol Chemical Datasheet.[1] CAMEO Chemicals.[1] [Link](#)
- Thermo Fisher Scientific. Safety Data Sheet: 4-Bromo-2,6-dimethylphenol (Isomer Analogue). [1][Link](#)[1]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations - Hazardous Waste.[1][Link](#)[1]

- PubChem.4-Bromo-2,5-dimethylphenol Compound Summary. National Library of Medicine. [1] [Link\[1\]](#)

Disclaimer: This guide is for informational purposes for trained laboratory personnel. Always consult your institution's Environmental Health & Safety (EHS) officer and the specific Safety Data Sheet (SDS) for the exact lot number of your chemical before disposal.

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